

Technical Support Center: Alexamorelin Met 1 (Hexarelin) Synthesis

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Compound of Interest

Compound Name: Alexamorelin Met 1

Cat. No.: B1574884

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Welcome to the advanced troubleshooting hub. This guide addresses the specific chemical instabilities and steric challenges inherent to the His-D-2-MeTrp motif and the tryptophan-rich sequence of **Alexamorelin Met 1**.

Part 1: Diagnostic Troubleshooting (Q&A)

Issue 1: I observe persistent +16 Da and +32 Da impurities in my LC-MS spectra.

Diagnosis: Tryptophan Oxidation **Alexamorelin Met 1** contains two tryptophan residues: a standard Trp at position 4 and a non-canonical D-2-Methyl-Trp at position 2.^[1] The indole moiety is highly electron-rich and susceptible to oxidation by reactive oxygen species (ROS) or electrophiles during cleavage.^[1]

- +16 Da: Formation of Trp-monoxide (Indole is converted to a hydroxypyrroloindole or kynurenine intermediate).^[1]
- +32 Da: Formation of N-formylkynurenine or di-oxidation.^[1]

Corrective Action:

- Degas All Solvents: Oxygen dissolved in DMF/NMP during coupling is a primary culprit.[1]
Spurge all solvents with Argon or Nitrogen for 15 minutes before use.[1]
- Optimize Cleavage Cocktail: The standard TFA/Water/TIPS cocktail is often insufficient for multi-Trp peptides.[1]
 - Recommendation: Switch to Reagent K or a high-thiol cocktail:
 - TFA (82.5%)[1]
 - Phenol (5%) – Protects Tyr (if present) and acts as a radical trap.[1]
 - Thioanisole (5%) – Accelerates removal of Pbf/Pmc and reduces sulfoxides.[1]
 - Water (5%)[1]
 - EDT (Ethane Dithiol) or DODT (2.5%) – Critical for scavenging tert-butyl cations and preventing indole oxidation.[1]
- Post-Cleavage Handling: Lyophilize immediately. Do not leave the peptide in acidic solution exposed to air.[1]

Issue 2: My crude purity is low, and I see a large "Deletion Sequence" (Missing His).

Diagnosis: Steric Hindrance at the D-2-MeTrp Coupling The D-2-Methyl-tryptophan residue is sterically bulky due to the methyl group at the 2-position of the indole ring.[1] Coupling the final Histidine onto this hindered amine is chemically difficult.[1] Standard HBTU/DIC protocols often fail, leading to Des-His-**Alexamorelin Met 1**.[1]

Corrective Action:

- Switch Coupling Reagents: Abandon HBTU/TBTU. Use HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid

hexafluorophosphate) or HOAt/DIC. The pyridine nitrogen in HOAt provides a "neighboring group effect" that accelerates coupling to hindered amines.[\[1\]](#)

- Double Coupling: Perform the His coupling twice:
 - Coupling 1: 1 hour with HATU/DIPEA.
 - Coupling 2: 2 hours with HATU/DIPEA (fresh reagents).
- Elevated Temperature: Perform the coupling at 50°C (microwave or water bath) to overcome the activation energy barrier imposed by the methyl group.[\[1\]](#)

Issue 3: I see a "split peak" or doublet in the HPLC trace with identical Mass.

Diagnosis: Diastereomeric Impurity (Racemization) This is likely the D-His or L-2-MeTrp isomer.[\[1\]](#)

- Histidine Racemization: Histidine is prone to racemization during activation, especially if the imidazole ring is unprotected or if high temperatures are used.[\[1\]](#)
- D-2-MeTrp Stability: While less prone to base-catalyzed racemization than His, the steric strain can induce it during prolonged coupling times.[\[1\]](#)

Corrective Action:

- Use Protected His: Ensure you are using Fmoc-His(Trt)-OH.[\[1\]](#) The Trityl group on the imidazole reduces the risk of racemization compared to Boc or unprotected side chains.[\[1\]](#)
- Limit Base Exposure: When using HATU, keep the DIPEA:Amino Acid ratio strictly 2:1.[\[1\]](#) Excess base promotes proton abstraction from the alpha-carbon.[\[1\]](#)
- Lower Temperature for His: While D-2-MeTrp needs heat, His should be coupled at room temperature or max 40°C. If you must heat, limit the time to 10 minutes.[\[1\]](#)

Issue 4: There is a +56 Da impurity that co-elutes with the product.

Diagnosis:tert-Butyl Alkylation During TFA cleavage, the tert-butyl protecting groups (from Lys(Boc), Trp(Boc), etc.) form stable carbocations.[1] Without sufficient scavengers, these cations attack the electron-rich indole rings of the Tryptophan residues, adding a +56 Da (t-Butyl) group.

Corrective Action:

- **Increase Scavenger Load:** Ensure your cleavage cocktail contains at least 2.5% EDT/DODT and 5% Thioanisole.[1]
- **Avoid "Dry" Cleavage:** Ensure there is enough volume of cocktail so the peptide concentration is not too high, which increases the probability of intermolecular alkylation.[1]

Part 2: Optimized Synthesis Protocol

Objective: Synthesis of **Alexamorelin Met 1** (Hexarelin) with >98% purity.

Materials Table

Component	Specification	Purpose
Resin	Rink Amide MBHA (0.4-0.6 mmol/g)	C-terminal Amide generation
D-2-MeTrp	Fmoc-D-2-Methyl-Trp-OH	Key Pharmacophore (Pos 2)
Coupling	HATU / HOAt	High-efficiency activation
Base	TMP (2,4,6-Trimethylpyridine) or DIPEA	TMP reduces racemization risk
Scavengers	DODT, Thioanisole, Phenol	Prevent Trp alkylation/oxidation

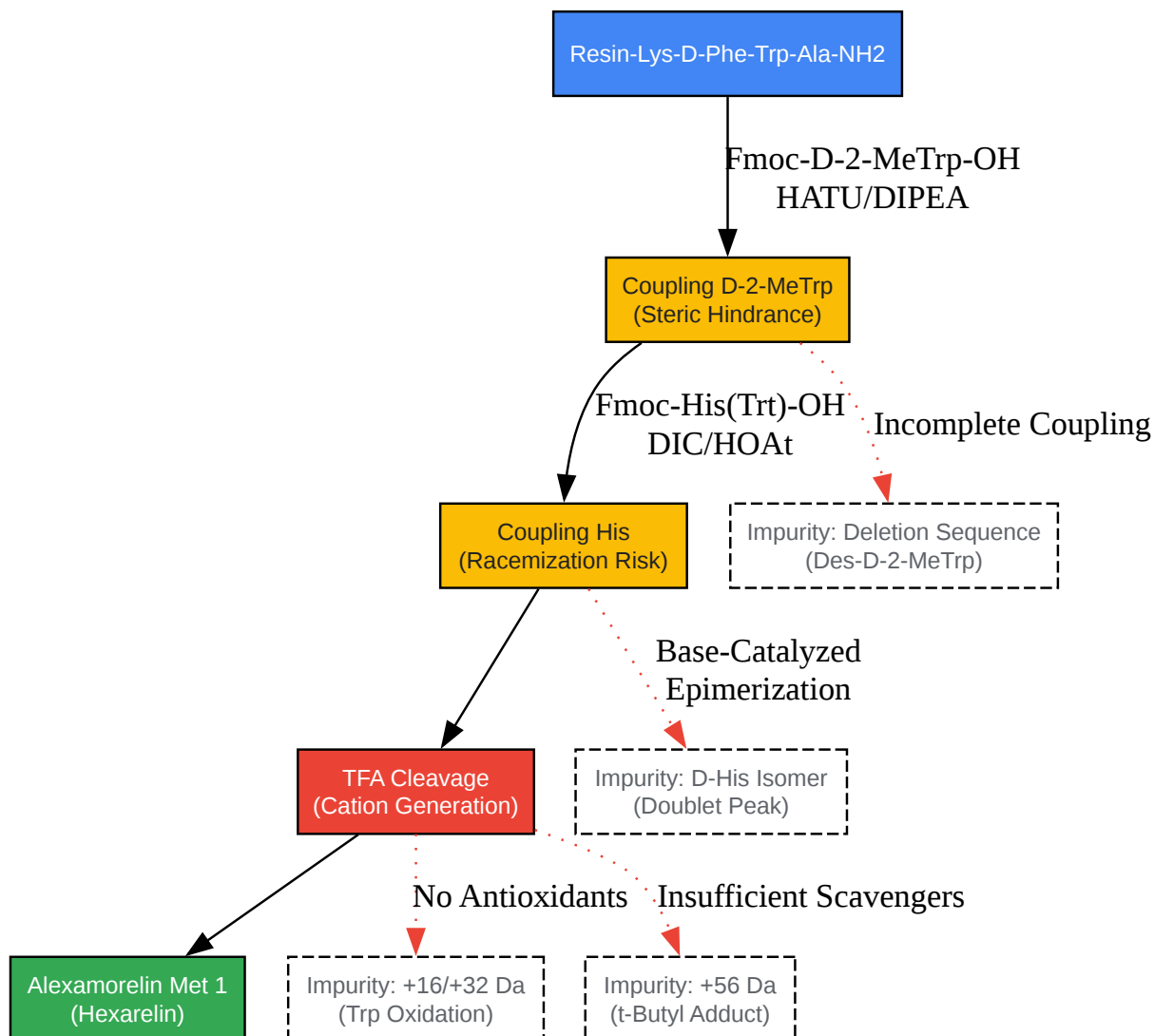
Step-by-Step Workflow

- **Resin Swelling:** Swell Rink Amide MBHA resin in DCM (30 min) then DMF (30 min).
- **Fmoc Deprotection:** 20% Piperidine in DMF (2 x 5 min). Wash thoroughly with DMF (5x).[1]

- Elongation Cycle (Lys, D-Phe, Trp, Ala):
 - Activate: 4 eq. Amino Acid + 3.9 eq.[\[1\]](#) HBTU + 8 eq. DIPEA.
 - Couple: 45 minutes at Room Temp.
 - Monitor: Kaiser Test (Ninhydrin) must be negative.[\[1\]](#)
- Critical Step: Coupling D-2-MeTrp (Pos 2):
 - Reagents: 3 eq. Fmoc-D-2-MeTrp-OH + 3 eq. HATU + 6 eq. DIPEA.
 - Condition: 50°C for 60 mins.
 - Note: Use a lower equivalent count (3 eq) because this AA is expensive, but use HATU to ensure efficiency.
- Critical Step: Coupling His (Pos 1):
 - Reagents: 5 eq. Fmoc-His(Trt)-OH + 5 eq.[\[1\]](#) DIC + 5 eq. HOAt.
 - Condition: Room Temperature for 2 hours (Double couple if necessary).
 - Reasoning: Avoid HATU/Base here to minimize His racemization. DIC/HOAt is acidic/neutral and safer for His integrity.[\[1\]](#)
- Final Cleavage:
 - Cocktail: TFA (90%) / Thioanisole (5%) / DODT (3%) / Anisole (2%).[\[1\]](#)
 - Time: 3 hours under Nitrogen atmosphere.
 - Precipitate in ice-cold Diethyl Ether.

Part 3: Impurity Pathway Visualization

The following diagram illustrates the synthesis flow and the specific points where impurities are generated.



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Caption: Synthesis workflow for **Alexamorelin Met 1** highlighting critical control points for Deletion, Racemization, and Oxidation impurities.

Part 4: Impurity Profile Summary[1]

Impurity Type	Mass Shift (Δ)	Root Cause	Prevention Strategy
Oxidation	+16 Da / +32 Da	Oxidation of Trp or D-2-MeTrp indole ring. [1]	Use degassed solvents; Add DODT/Thioanisole to cleavage cocktail.[1]
Alkylation	+56 Da	tert-Butyl cation attack on Trp during cleavage.	Increase scavenger load (EDT/DODT); Avoid high temperature cleavage.
Des-His	-137 Da (approx)	Incomplete coupling of His to bulky D-2-MeTrp.[1]	Use HATU/HOAt; Double couple; Verify with Kaiser test.[1]
Diastereomer	0 Da (Shift in RT)	Racemization of His (or D-2-MeTrp).[1]	Use Fmoc-His(Trt)-OH; Use DIC/HOAt instead of basic activation for His.
Des-Ala	N/A	Note:[1][5] "Alexamorelin Met 1" IS the Des-Ala form of Alexamorelin.[1]	Ensure you are targeting the correct sequence (6-mer vs 7-mer).

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